

A Technical Guide to the Solubility of 4-Isopropoxyphenylboronic Acid

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Compound of Interest

Compound Name: 4-Isopropoxyphenylboronic acid

Cat. No.: B050181

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physicochemical properties and solubility of **4-isopropoxyphenylboronic acid**, a key building block in medicinal chemistry and organic synthesis. This guide consolidates available data, outlines experimental protocols for solubility determination, and explores the compound's relevance in biological pathways.

Physicochemical Properties

4-Isopropoxyphenylboronic acid (CAS: 153624-46-5) is a white to off-white powder.^[1] Its fundamental physical and chemical properties are crucial for its application in research and development, influencing factors such as reaction kinetics, formulation, and bioavailability. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ BO ₃	ChemicalBook[1]
Molecular Weight	180.01 g/mol	ChemicalBook[1]
Melting Point	150-154 °C	ChemicalBook[1]
Boiling Point (Predicted)	321.9 ± 44.0 °C	ChemicalBook[1]
Density (Predicted)	1.10 ± 0.1 g/cm ³	ChemicalBook[1]
pKa (Predicted)	8.78 ± 0.17	ChemicalBook[1]
Storage Temperature	Room Temperature, Sealed in Dry, Keep in Dark Place	ChemicalBook[1]

Solubility Profile

The solubility of an active pharmaceutical ingredient or intermediate is a critical parameter. While extensive quantitative solubility data for **4-isopropoxyphenylboronic acid** in a range of solvents is not readily available in the literature, qualitative data and trends from similar compounds provide valuable insights.

Qualitative Solubility Data

The available data indicates that **4-isopropoxyphenylboronic acid** has limited solubility in common laboratory solvents.

Solvent	Solubility	Source
Methanol	Slightly Soluble / Soluble	ChemicalBook[1], Ruifu Chemical[2]
DMSO	Slightly Soluble	ChemicalBook[1]

General Solubility Trends for Phenylboronic Acids

Studies on related phenylboronic acid compounds offer a general understanding of their solubility behavior. The polarity of the solvent and the potential for hydrogen bonding are key

determinants.[3]

- Polar Solvents: Phenylboronic acids generally show higher solubility in polar organic solvents, particularly ethers and ketones.[4][5][6][7]
- Non-Polar Solvents: Solubility is typically very low in non-polar hydrocarbon solvents.[4][5][6][7]
- Water: The introduction of an alkoxy group, such as isopropoxy, tends to decrease aqueous solubility compared to unsubstituted phenylboronic acid.[8][9]
- Dehydration: A significant challenge in determining the solubility of boronic acids is their propensity to dehydrate and form cyclic anhydrides known as boroxines.[4][10] This equilibrium can complicate measurements and lead to variability in reported data.[4]

Experimental Protocol: Solubility Determination

A reliable and widely used method for determining the solubility of boronic acids in organic solvents is the dynamic (or synthetic) method.[4][10][11] This technique involves identifying the temperature at which a solid-liquid mixture of known composition becomes a homogeneous, single-phase solution upon controlled heating.

Materials and Equipment:

- **4-Isopropoxyphenylboronic acid**
- High-purity organic solvents
- Jacketed glass vessel for temperature control[11]
- Heating/cooling circulator[11]
- Calibrated temperature probe[11]
- Magnetic stirrer and stir bar[11]
- Analytical balance[11]

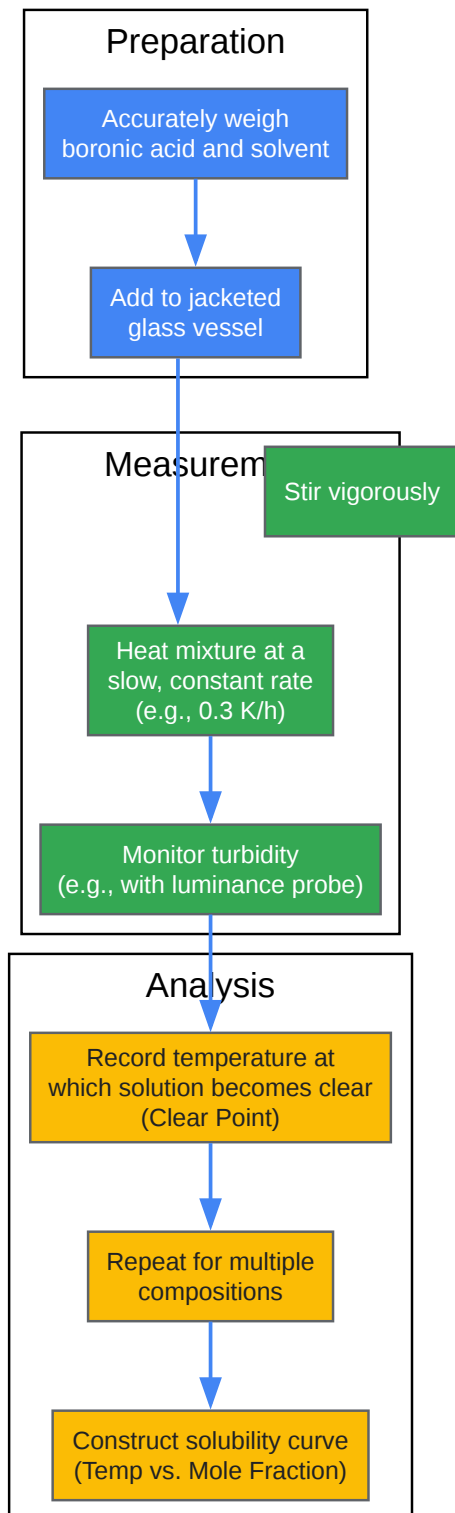
- Luminance probe or other light source/detector to monitor turbidity[10][11]

Procedure:

- Sample Preparation: Accurately weigh the **4-isopropoxyphenylboronic acid** and the selected solvent into the jacketed glass vessel to create a biphasic mixture of precisely known composition.[10][11]
- Heating and Stirring: The mixture is heated at a constant, slow rate (e.g., 0.3 K/h) while being vigorously stirred to ensure homogeneity.[10][11]
- Equilibrium Point Determination: The temperature at which the last solid particles dissolve, resulting in a clear, transparent solution, is recorded. This "clear point" is the equilibrium solubility temperature for that specific mole fraction. The disappearance of turbidity can be monitored visually or instrumentally by measuring the intensity of a light beam passing through the sample.[10][11]
- Data Collection: The procedure is repeated for several different compositions (mole fractions) to construct a solubility curve, plotting temperature versus mole fraction.[3]

Experimental Workflow Diagram

Workflow for Dynamic Solubility Determination



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Caption: Workflow for the dynamic method of solubility determination.

Biological Context and Potential Signaling Pathways

4-Isopropoxyphenylboronic acid serves as a crucial reactant in the synthesis of various biologically active molecules.

Key Applications:

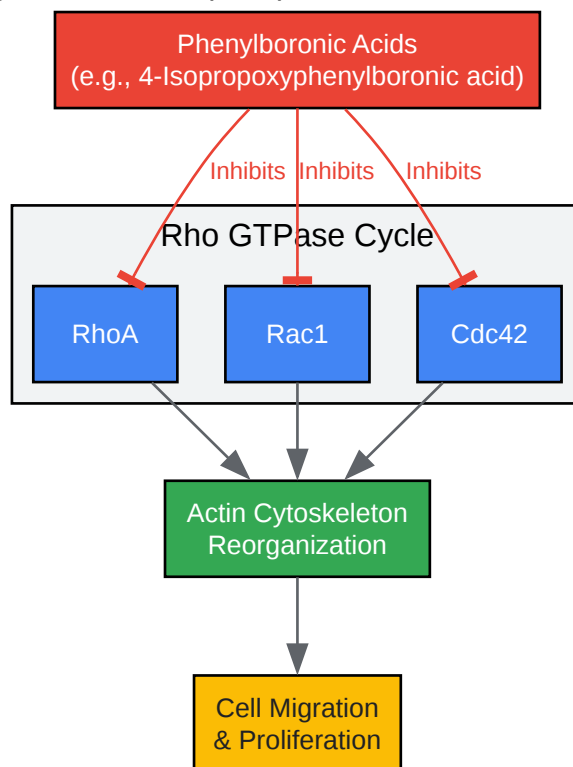
- **COX-2 Inhibitors:** It is used in the synthesis of cyclooxygenase-2 (COX-2) inhibitors, which are a class of nonsteroidal anti-inflammatory drugs (NSAIDs).^[1]
- **Anticancer Agents:** The compound is a reactant for creating potent cytotoxic analogues of Lamellarin D, a marine alkaloid with anticancer properties.^[1]

General Role in Signaling:

While specific pathways for **4-isopropoxyphenylboronic acid** are not detailed, phenylboronic acids as a class are known to interact with key biological targets. Boronic acids can act as enzyme inhibitors, particularly of serine proteases.^[12] Furthermore, studies have shown that phenylboronic acid can inhibit signaling networks involved in cancer cell migration.^[13] This inhibition can occur through the modulation of Rho GTPases, which are critical regulators of the actin cytoskeleton.

Inhibition of Cell Migration Signaling

General Phenylboronic Acid (PBA) Inhibition of Rho GTPase Signaling



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Caption: Phenylboronic acids can inhibit key Rho GTPase signaling pathways.[13]

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